VUF11207 storage and handling best practices

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Compound of Interest

Compound Name:	*VUF11207*
Cat. No.:	*B15607836*

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VUF11207 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **VUF11207**. It includes troubleshooting tips and frequently asked questions to ensure the integrity and optimal performance of the compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **VUF11207** and what are its different forms?

VUF11207 is a potent and high-affinity agonist for the atypical chemokine receptor 3 (ACKR3), also known as CXCR7. It functions by inducing the recruitment of β-arrestin2 and the subsequent internalization of the CXCR7 receptor.[1][2][3] **VUF11207** is available in several forms, including the base compound (an oil), a fumarate salt, and a trifluoroacetate (TFA) salt.[1][4]

Q2: How should I store **VUF11207** upon receipt?

The appropriate storage conditions depend on the form of the compound. The pure, solid form should be stored at -20°C for long-term stability of up to three years or at 4°C for up to two

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years.[1] The fumarate salt form should be stored at 4°C, sealed and protected from moisture.[5] Always refer to the Certificate of Analysis for lot-specific storage recommendations.

Q3: I need to prepare a stock solution. How should I dissolve **VUF11207**?

VUF11207 has good solubility in DMSO. For the base form, concentrations of 100 mg/mL (212.50 mM) in DMSO can be achieved, though this may require sonication.[1] It is critical to use newly opened, anhydrous DMSO, as the compound's solubility is significantly impacted by hygroscopic (water-absorbed) DMSO.[1][5] The fumarate salt is also soluble in DMSO and water. If precipitation occurs during preparation, gentle heating and/or sonication can aid dissolution.[1][5]

Q4: What is the recommended way to store **VUF11207** stock solutions?

Once dissolved, stock solutions should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1][5] These aliquots should be stored in tightly sealed vials. For optimal stability, store solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1][5] Some suppliers suggest that reconstituted stock solutions are stable for up to 3 months at -20°C.[2]

Q5: My **VUF11207** solution appears cloudy or has precipitated after storage. What should I do?

Cloudiness or precipitation can occur if the compound has come out of solution, which may happen with temperature fluctuations or if the solvent has absorbed moisture. You can try to redissolve the compound by gently warming the vial and using sonication.[1][5] To prevent this, ensure you are using anhydrous solvents and that storage vials are sealed tightly. Preparing fresh working solutions for each experiment is the best way to ensure reliable results.[1]

Q6: What are the best practices for preparing working solutions for in vivo experiments?

For in vivo studies, it is strongly recommended to prepare working solutions freshly on the day of use.[1] A common method is to first prepare a concentrated stock solution in DMSO and then dilute it with an appropriate vehicle, such as saline, corn oil, or a mixture containing co-solvents like PEG300 and Tween-80.[5]

Data Presentation

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Table 1: Recommended Storage Conditions for VUF11207

Form	Condition	Temperature	Duration	Source(s)
Pure (Solid/Oil)	Sealed	-20°C	Up to 3 years	[1]
Sealed	4°C	Up to 2 years	[1]	
In Solvent	Aliquoted, Sealed	-80°C	Up to 6 months	[1][5]
Aliquoted, Sealed	-20°C	Up to 1-3 months	[1][2][5]	
Fumarate (Solid)	Sealed, away from moisture	4°C	Not specified	[5]

Table 2: Solubility of VUF11207 Forms

Form	Solvent	Concentration	Notes	Source(s)
VUF11207 (Base)	DMSO	100 mg/mL (212.50 mM)	Requires ultrasonic; use new, anhydrous DMSO.	[1]
Water	≥ 100 mg/mL (212.50 mM)	Saturation point is not known.	[1]	
VUF11207 Fumarate	DMSO	Up to 100 mM	---	
Water	Up to 100 mM	---		
DMSO	100 mg/mL (170.46 mM)	Requires ultrasonic.	[5]	

Experimental Protocols

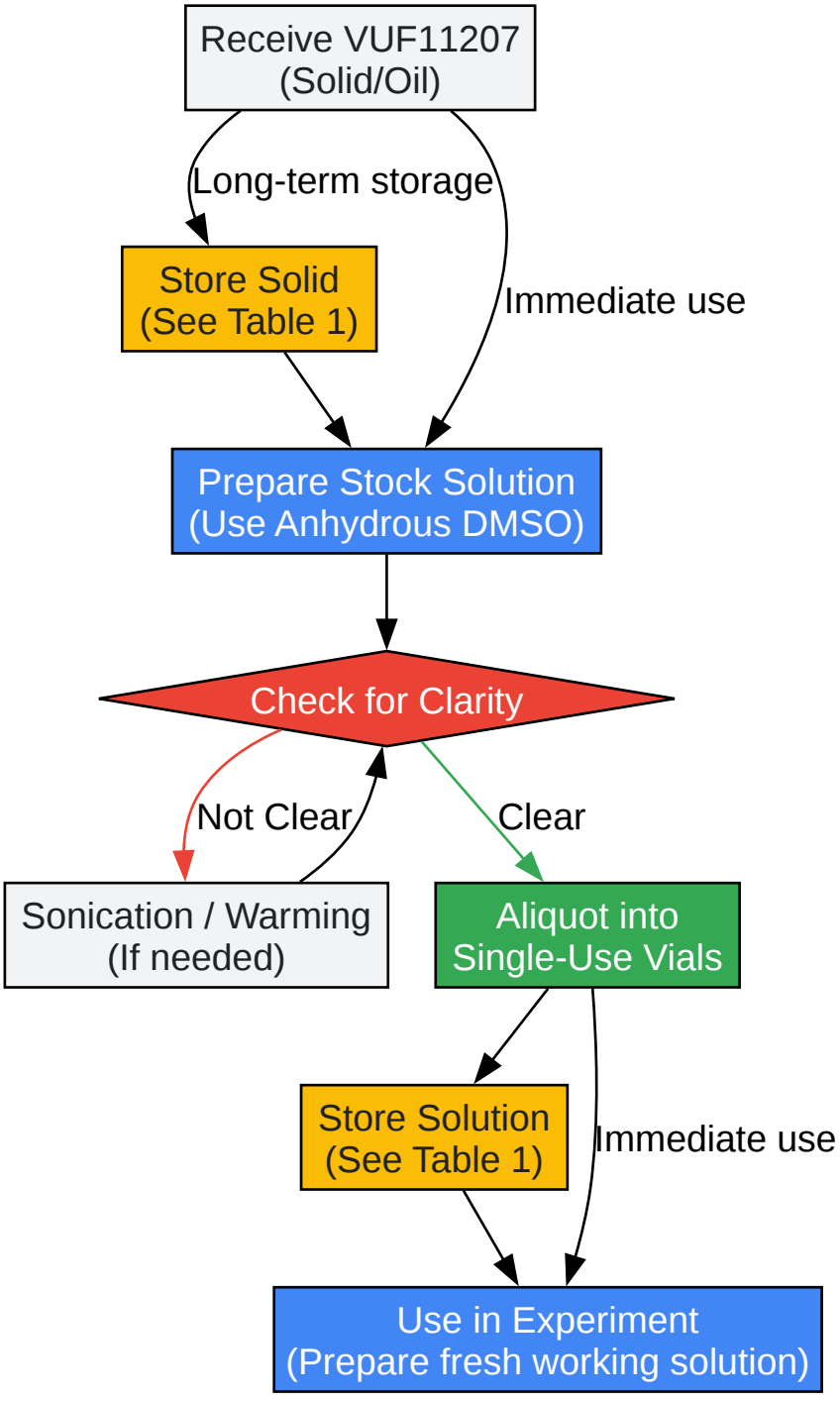
Methodology: Preparation of a VUF11207 Stock Solution

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- Preparation: Bring the vial of **VUF11207** to room temperature before opening.
- Solvent Addition: Using a calibrated pipette, add a precise volume of new, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 100 mg/mL).
- Dissolution: Cap the vial tightly and vortex thoroughly. If the compound does not fully dissolve, place the vial in an ultrasonic bath for short intervals until the solution is clear. Gentle warming can also be applied if necessary.
- Aliquoting: Once a clear stock solution is achieved, immediately dispense it into smaller, single-use, light-protected vials.
- Storage: Tightly seal the aliquot vials and store them at -80°C or -20°C as recommended in Table 1.

Visual Workflow

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